

1-Pentanol CAS number and molecular structure

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Compound of Interest

Compound Name: 1-Pentanol

Cat. No.: B3423595

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An In-depth Technical Guide to 1-Pentanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-Pentanol**, including its chemical identity, physical properties, and relevant experimental protocols.

Chemical Identity and Molecular Structure

1-Pentanol, also known as n-pentanol or pentan-1-ol, is a primary alcohol with the chemical formula $C_5H_{12}O$.^{[1][2]} Its CAS (Chemical Abstracts Service) registry number is 71-41-0.^{[1][3][4]} The molecule consists of a five-carbon straight chain with a hydroxyl (-OH) group attached to the first carbon atom.^[5]

Molecular Structure:

The structure of **1-Pentanol** can be represented as:

- Condensed Structural Formula: $CH_3(CH_2)_3CH_2OH$ ^[2]
- Skeletal Formula: A simple line-angle formula where each vertex and end of a line represents a carbon atom, and the hydroxyl group is explicitly shown.

Physicochemical Properties

1-Pentanol is a colorless liquid with a characteristic aroma.^{[1][6]} It is less dense than water and is flammable.^{[6][7]} The key physicochemical properties are summarized in the table below.

Property	Value	References
Molecular Weight	88.15 g/mol	[1][4][8]
Melting Point	-78 °C to -79 °C	[1][8][9]
Boiling Point	136 °C to 139 °C	[1][7][8]
Density	0.811 g/cm ³ at 25 °C	[1][8]
Solubility in Water	22 g/L at 22 °C	[1][8]
Flash Point	37.8 °C to 49 °C	[9]
Vapor Pressure	1 mm Hg at 13.6 °C	[7][8]
Refractive Index	n _{20/D} 1.409	[7][8]

Experimental Protocols

Synthesis of 1-Pentanol via Reduction of Ethyl Pentanoate

This protocol describes the preparation of **1-pentanol** by the reduction of ethyl pentanoate using sodium in absolute ethanol.[10]

Materials:

- Ethyl pentanoate (ethyl n-valerate)
- Absolute ethyl alcohol
- Clean sodium
- Water
- Anhydrous potassium carbonate or anhydrous calcium sulfate

Equipment:

- 1-liter flask

- Efficient condenser
- Fractionating column
- Oil bath
- Steam distillation apparatus
- Separatory funnel

Procedure:

- **Reaction Setup:** In a 1-liter flask fitted with a condenser, combine 59.5 ml (52 g) of ethyl pentanoate and 800 ml of absolute ethyl alcohol. All apparatus and reagents must be completely dry.[\[10\]](#)
- **Reduction:** Gradually add 95 grams of clean sodium in small pieces to maintain a continuous vigorous reflux for 20-30 minutes.[\[10\]](#)
- **Completion and Alcohol Removal:** After all the sodium has been added, reflux the mixture in an oil bath for one hour to ensure all the sodium dissolves. Replace the reflux condenser with a fractionating column and distill off approximately 250 ml of absolute alcohol.[\[10\]](#)
- **Hydrolysis and Further Distillation:** To the residue containing **1-pentanol** and sodium ethoxide, add 330 ml of water. Continue the distillation until the temperature at the top of the column reaches 83°C, indicating the removal of most of the ethyl alcohol.[\[10\]](#)
- **Isolation by Steam Distillation:** Remove the fractionating column and proceed with steam distillation. Collect approximately 200 ml of distillate to ensure all the **1-pentanol** has been recovered.[\[10\]](#)
- **Purification:** Separate the crude **1-pentanol** from the distillate, dry it over anhydrous potassium carbonate or calcium sulfate, and then purify by distillation through a short column. Collect the fraction boiling between 137-139°C.[\[10\]](#)

Purity Analysis by Gas Chromatography (GC)

Gas chromatography with a flame ionization detector (GC-FID) is a robust method for determining the purity of **1-pentanol**.[\[11\]](#)[\[12\]](#)

Instrumentation:

- Gas chromatograph with a split/splitless injector and a flame ionization detector (FID).[\[12\]](#)

Chromatographic Conditions:

- Column: A polar capillary column such as DB-WAX (30 m x 0.25 mm ID, 0.25 μ m film thickness) is suitable.[\[12\]](#)
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.[\[12\]](#)
- Injector Temperature: 250 °C
- Detector Temperature: 250 °C
- Oven Temperature Program: Initial temperature of 50 °C, hold for 2 minutes, then ramp to 220 °C at a rate of 10 °C/min, and hold for 5 minutes.
- Injection Volume: 1 μ L
- Split Ratio: 50:1

Procedure:

- Sample Preparation: Dilute the **1-pentanol** sample in a suitable solvent like ethanol or methanol.
- Analysis: Inject the prepared sample into the gas chromatograph.[\[11\]](#)
- Data Interpretation: Measure the area under all peaks and calculate the **1-pentanol** content in area percent, correcting for any water content.[\[11\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of **1-Pentanol** as described in the experimental protocol.



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Caption: Workflow for the synthesis of **1-Pentanol**.

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References

- 1. 1-Pentanol - Wikipedia [en.wikipedia.org]
- 2. Pentanol Structure, Chemical Formula & Isomers - Lesson | Study.com [study.com]
- 3. ymdb.ca [ymdb.ca]
- 4. 1-Pentanol [webbook.nist.gov]
- 5. m.youtube.com [m.youtube.com]
- 6. 1-Pentanol | C₅H₁₂O | CID 6276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1-Pentanol CAS#: 71-41-0 [m.chemicalbook.com]
- 8. chemwhat.com [chemwhat.com]
- 9. 1-Pentanol: Physical properties | Michael Pilgaard's Web Chemistry [pilgaard.info]
- 10. prepchem.com [prepchem.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. benchchem.com [benchchem.com]
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